

# 16-Hydroxyhexadecan-2-one: Operational Disposal Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 16-Hydroxyhexadecan-2-one

CAS No.: 421576-50-3

Cat. No.: B14234066

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## Executive Summary & Immediate Action

**16-Hydroxyhexadecan-2-one** is a long-chain aliphatic keto-alcohol used primarily as a research intermediate or reference standard.[1] Unlike short-chain ketones (e.g., acetone), it is non-volatile and typically exists as a waxy solid at room temperature.

Core Disposal Directive:

- Do NOT dispose of down the drain.
- Do NOT mix with strong oxidizing agents (e.g., chromic acid, permanganates) due to the risk of exothermic oxidation of the terminal alcohol or ketone functionality.
- Primary Route: High-temperature incineration via a licensed chemical waste contractor.[1]

## Chemical Identity & Hazard Profile

Understanding the physicochemical properties is the first step in a self-validating disposal workflow.[1]

Parameter	Data	Operational Implication
Chemical Name	16-Hydroxyhexadecan-2-one	Target compound
CAS Number	421576-50-3	Unique identifier for waste manifests
Molecular Formula	C <sub>16</sub> H <sub>32</sub> O <sub>2</sub>	High carbon content; excellent fuel for incineration
Physical State	Solid (Waxy/Crystalline)	Requires solid waste segregation unless dissolved
Solubility	Low (Water); High (DCM, Methanol)	Use organic solvents for cleaning glassware
Flash Point	>100°C (Predicted)	Low flammability risk as a pure solid
Reactivity	Incompatible with Strong Oxidizers	Segregate from nitric acid, perchlorates, etc.[1][2]

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*Technical Insight: The molecule contains a terminal hydroxyl group (-OH) and a ketone group (C=O). While chemically stable, the terminal alcohol is susceptible to oxidation. Disposal streams containing strong oxidizers must be avoided to prevent uncontrolled reactions [1].*

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Substance)

Applicable for expired shelf-life stocks or excess solid material.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar.[1]
- Labeling: Affix a hazardous waste label.

- Constituents: "**16-Hydroxyhexadecan-2-one**"<sup>[1][3]</sup>
- Hazard Class: "Non-Regulated Organic Solid" (unless mixed with hazardous solvents).  
Note: Many institutions default to "Irritant" for precautionary handling.<sup>[1]</sup>
- Segregation: Place the container in the Solid Organic Waste stream.
- Verification: Ensure the lid is tightly sealed and the exterior is free of residue.

## Protocol B: Liquid Waste (Solutions)

Applicable for reaction mixtures or mother liquors containing the compound.

- Solvent Identification: Identify the primary solvent (e.g., Dichloromethane, Methanol).
- Stream Selection:
  - Halogenated Solvent Stream: If dissolved in DCM, Chloroform, etc.
  - Non-Halogenated Solvent Stream: If dissolved in Methanol, Ethanol, Ethyl Acetate.
- Concentration Limit: If the concentration of **16-Hydroxyhexadecan-2-one** exceeds 10% w/v, note this on the waste tag to alert the disposal facility of high solid content potential upon evaporation.
- Precipitation Check: Ensure the compound does not precipitate and clog the waste container opening. If precipitation occurs, re-dissolve or treat as solid waste.

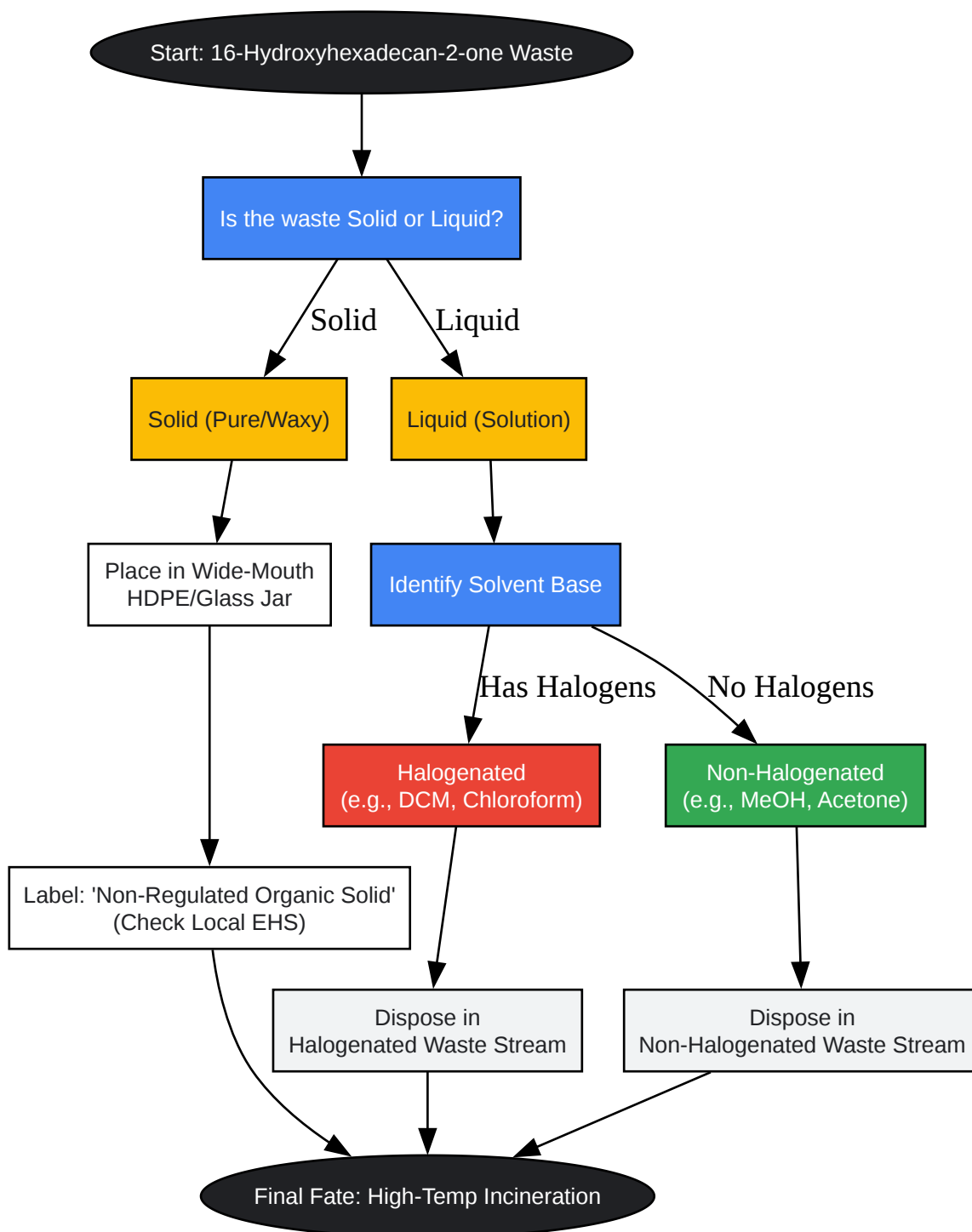
## Protocol C: Contaminated Debris

Applicable for gloves, weigh boats, and paper towels.

- Collection: Collect in a clear, 6-mil polyethylene bag or a dedicated solid waste drum.
- Classification: Treat as Trace-Contaminated Solid Debris.
- Disposal: Incineration.

## Decision Logic & Workflow

The following diagram illustrates the decision matrix for disposing of **16-Hydroxyhexadecan-2-one**, ensuring the material ends up in the correct waste stream based on its physical state and solvent matrix.



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Figure 1: Decision tree for the segregation and disposal of **16-Hydroxyhexadecan-2-one** waste.

## Safety & Spill Management

While **16-Hydroxyhexadecan-2-one** is not classified as acutely toxic, standard laboratory hygiene is non-negotiable.[1]

### Personal Protective Equipment (PPE)

- Gloves: Nitrile rubber (0.11 mm minimum thickness) provides adequate splash protection.
- Eyes: Safety glasses with side shields.
- Respiratory: If handling large quantities of fine powder, use a N95 particulate respirator to prevent inhalation of dust.

### Spill Cleanup Procedure

- Isolate: Demarcate the area.
- Contain:
  - Solid Spill: Do not sweep dry if dust generation is likely. Use a wet wipe or damp paper towel to collect the solid.
  - Liquid Spill: Absorb with vermiculite or a universal spill pad.
- Clean: Wipe the surface with Ethanol or Isopropanol to remove the waxy residue.
- Dispose: Place all cleanup materials into the Contaminated Debris bag (Protocol C).

### Regulatory Framework (US Focus)

- RCRA Classification: This compound is not a listed hazardous waste (P or U list) under 40 CFR 261.33. However, if mixed with ignitable solvents (Flash point <60°C), the mixture becomes a D001 (Ignitable) hazardous waste [2].
- TSCA: Ensure the chemical is listed on your facility's chemical inventory if applicable.

- Local EHS: Always consult your institution's Environmental Health & Safety (EHS) officer, as local regulations may be stricter than federal guidelines.

## References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 10466, 16-Hydroxyhexadecanoic acid (Structural Analog). Retrieved from [[Link](#)]
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## Sources

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- 2. 16-hydroxyhexadecanoic acid, 506-13-8 [[thegoodscentscompany.com](http://thegoodscentscompany.com)]
- 3. 16-Bromo-1-hexadecanol | CAS#:59101-28-9 | Chemsrsc [[chemsrc.com](http://chemsrc.com)]
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